

Application Notes: In Vitro Profiling of VLX600

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Compound of Interest

Compound Name: VLX600

Cat. No.: B1683838

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Introduction

VLX600 is a small molecule compound initially identified for its preferential cytotoxicity towards quiescent cells within the metabolically compromised microenvironments of solid tumors. Its primary mechanism of action involves the chelation of intracellular iron, leading to the inhibition of mitochondrial oxidative phosphorylation (OXPHOS).[1][2][3] This disruption of mitochondrial respiration results in reduced cellular ATP levels, induction of autophagy, and ultimately, cell death. Further studies have revealed that **VLX600** can also inhibit iron-dependent histone lysine demethylases (KDMs), thereby disrupting homologous recombination and potentially sensitizing cancer cells to other therapies like PARP inhibitors and platinum-based agents.[4]

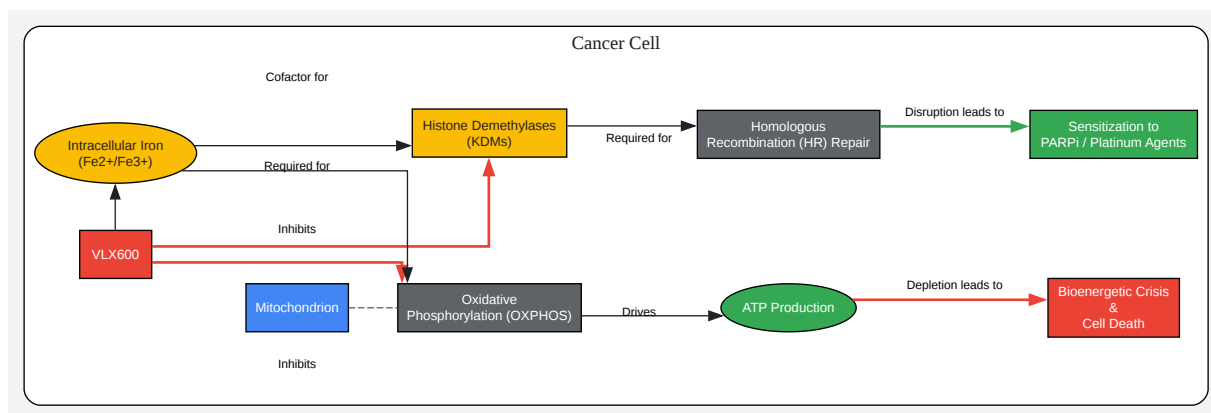
These application notes provide detailed protocols for assessing the in vitro effects of **VLX600** on cancer cells, focusing on cell viability, apoptosis, and mitochondrial function.

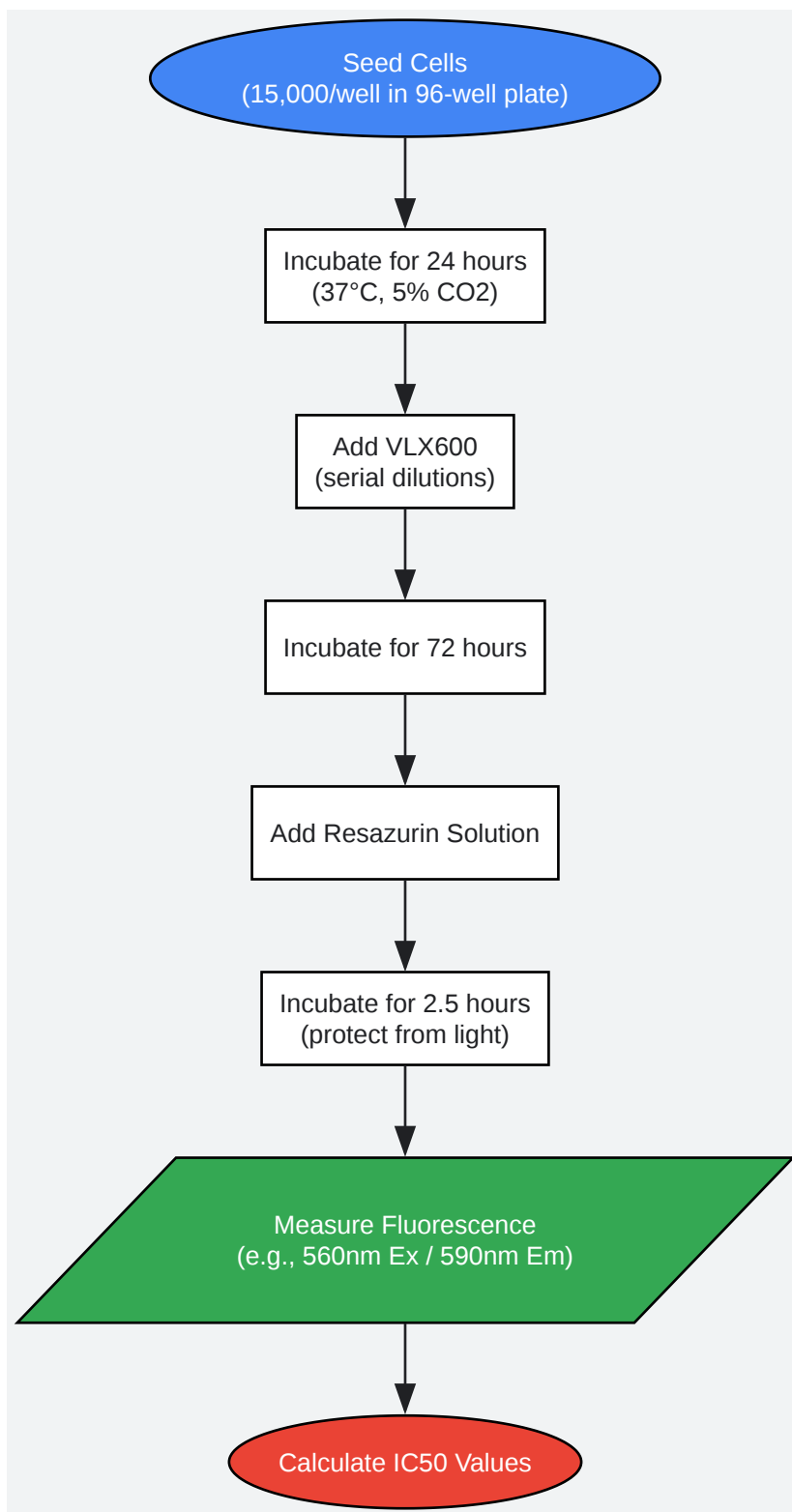
Chemical Properties

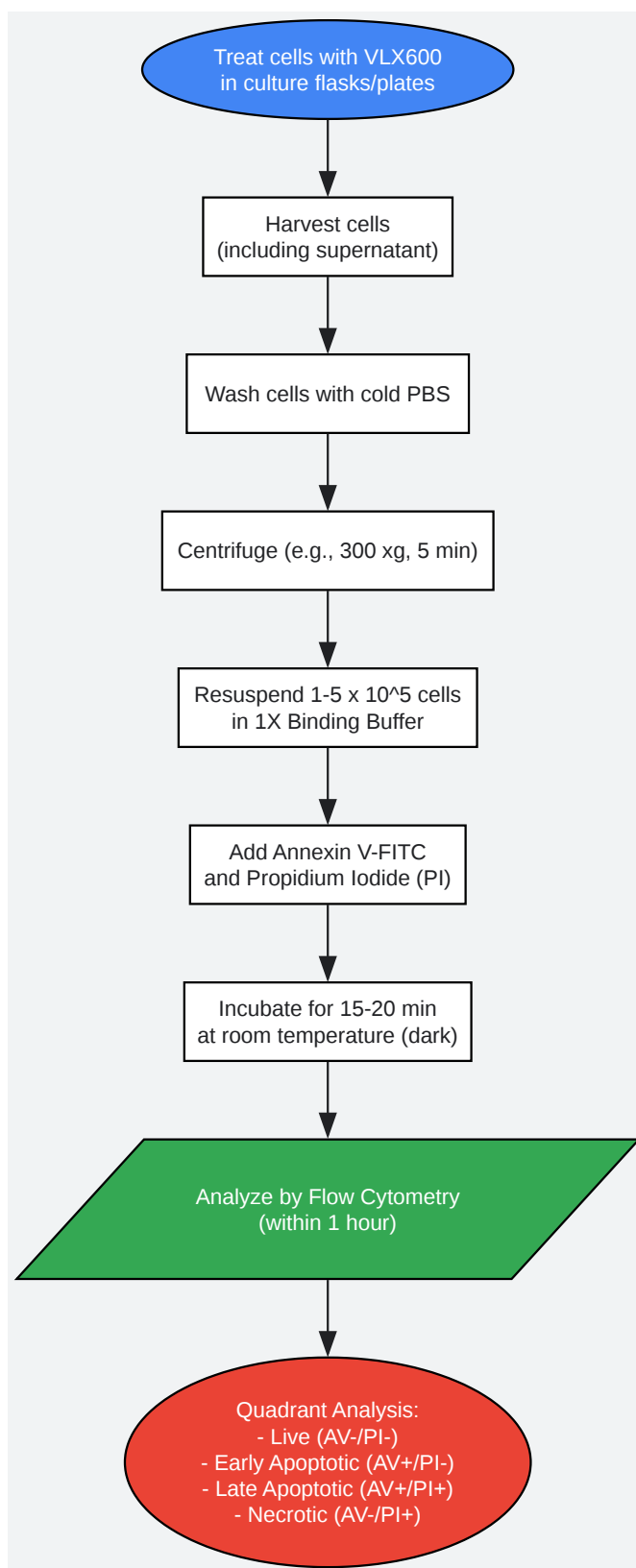
Property	Value	Reference
Synonyms	(Z)-6-Methyl-3-(2-(1-(pyridin-2-yl)ethylidene)hydrazinyl)-5H-[1][5]triazino[5,6-b]indole	
Appearance	Dark yellow powder	
Solubility	25 mg/mL in DMSO	
Storage	Store at -20°C	

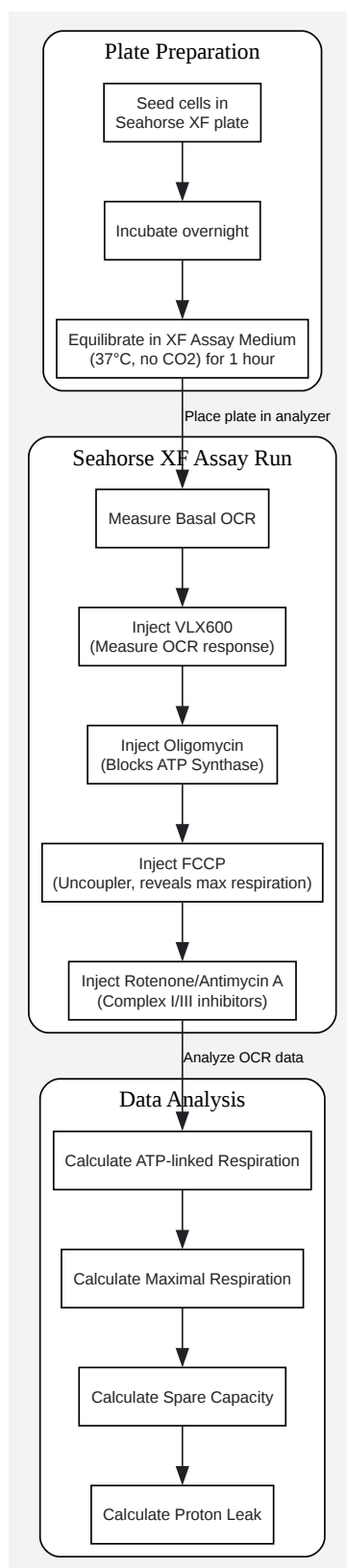
Mechanism of Action Pathway

The following diagram illustrates the proposed mechanism of action for **VLX600**.









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